

Essential Safety and Operational Guide for Handling Zoxazolamine

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Compound of Interest

Compound Name: Zoxazolamine

Cat. No.: B029605

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This document provides crucial safety protocols and logistical information for the handling and disposal of **Zoxazolamine**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure a safe laboratory environment and mitigate risks associated with this compound.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Zoxazolamine**.

Property	Value	Source
Molecular Formula	C ₇ H ₅ ClN ₂ O	[1][2][3][4]
Molecular Weight	168.58 g/mol	[1][3][4]
CAS Number	61-80-3	[1][2][3][4][5]
Appearance	Light brown to yellow-brown powder/crystalline solid	[1][2]
Melting Point	181-184 °C	[1]
Boiling Point (Predicted)	316.8 ± 34.0 °C	[1]
Solubility	Soluble in Ethanol (~10 mg/ml), DMSO (~50 mg/ml), and DMF (~50 mg/ml). Sparingly soluble in aqueous buffers.	[2]
Storage Temperature	2-8°C, sealed in a dry, dark place.	[1]
LD50 (Oral, Rat)	782 mg/kg	[6]
LD50 (Oral, Mice)	678 mg/kg	[1]

Hazard Identification and Personal Protective Equipment (PPE)

Zoxazolamine is classified as hazardous. It is harmful if swallowed, in contact with skin, or if inhaled. It causes skin irritation, serious eye irritation, and may cause respiratory irritation.[5] Therefore, stringent adherence to PPE protocols is mandatory.

Minimum Required PPE:

- Gloves: Wear two pairs of powder-free, chemical-resistant gloves (e.g., nitrile). The outer glove should be worn over the cuff of the lab coat. Change gloves every 30-60 minutes or immediately if contaminated, torn, or punctured.[7][8]

- Eye Protection: Chemical safety goggles and a face shield must be worn to protect against splashes and airborne particles.[\[9\]](#)
- Respiratory Protection: For handling the powder, use a NIOSH-approved N95 or higher-rated respirator.[\[6\]](#)[\[7\]](#) Operations that may generate significant aerosols or dust should be conducted in a certified chemical fume hood or a biological safety cabinet.
- Lab Coat/Gown: A disposable, low-permeability gown with a solid front, long sleeves, and tight-fitting cuffs is required.[\[8\]](#)
- Footwear: Closed-toe shoes, preferably chemical-resistant, are mandatory. Shoe covers should be considered to prevent tracking contamination.[\[7\]](#)[\[10\]](#)

Operational Plan: Step-by-Step Handling Protocol

This protocol details the safe handling of **Zoxazolamine** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store **Zoxazolamine** in a designated, well-ventilated, and locked cabinet at 2-8°C, away from incompatible materials such as strong oxidizing agents.[\[1\]](#)[\[6\]](#)
- The storage area should be clearly labeled with appropriate hazard warnings.

2. Preparation and Experimentation:

- All handling of **Zoxazolamine** powder must be conducted within a certified chemical fume hood or other contained ventilation device.
- Before handling, ensure all necessary PPE is donned correctly.
- Use dedicated equipment (spatulas, weigh boats, etc.) for handling **Zoxazolamine**. If not disposable, decontaminate them thoroughly after use.
- For solubilization, add the solvent to the **Zoxazolamine** powder slowly to avoid generating dust. **Zoxazolamine** is soluble in organic solvents like ethanol, DMSO, and DMF.[\[2\]](#)

- If preparing aqueous solutions, first dissolve **Zoxazolamine** in a minimal amount of DMSO and then dilute with the aqueous buffer. Aqueous solutions should not be stored for more than one day.[\[2\]](#)

3. Spill Management:

- In case of a spill, evacuate the immediate area and restrict access.
- For small powder spills, gently cover with absorbent material (e.g., vermiculite or sand). Do not dry sweep.
- For liquid spills, absorb with chemical absorbent pads.
- All spill cleanup materials must be collected in a sealed, labeled hazardous waste container.
- Decontaminate the spill area thoroughly.

4. Decontamination:

- All surfaces and equipment that come into contact with **Zoxazolamine** must be decontaminated.
- Use a suitable decontamination solution (e.g., a high-pH solution or a commercial decontamination agent) followed by a thorough rinse.

Disposal Plan

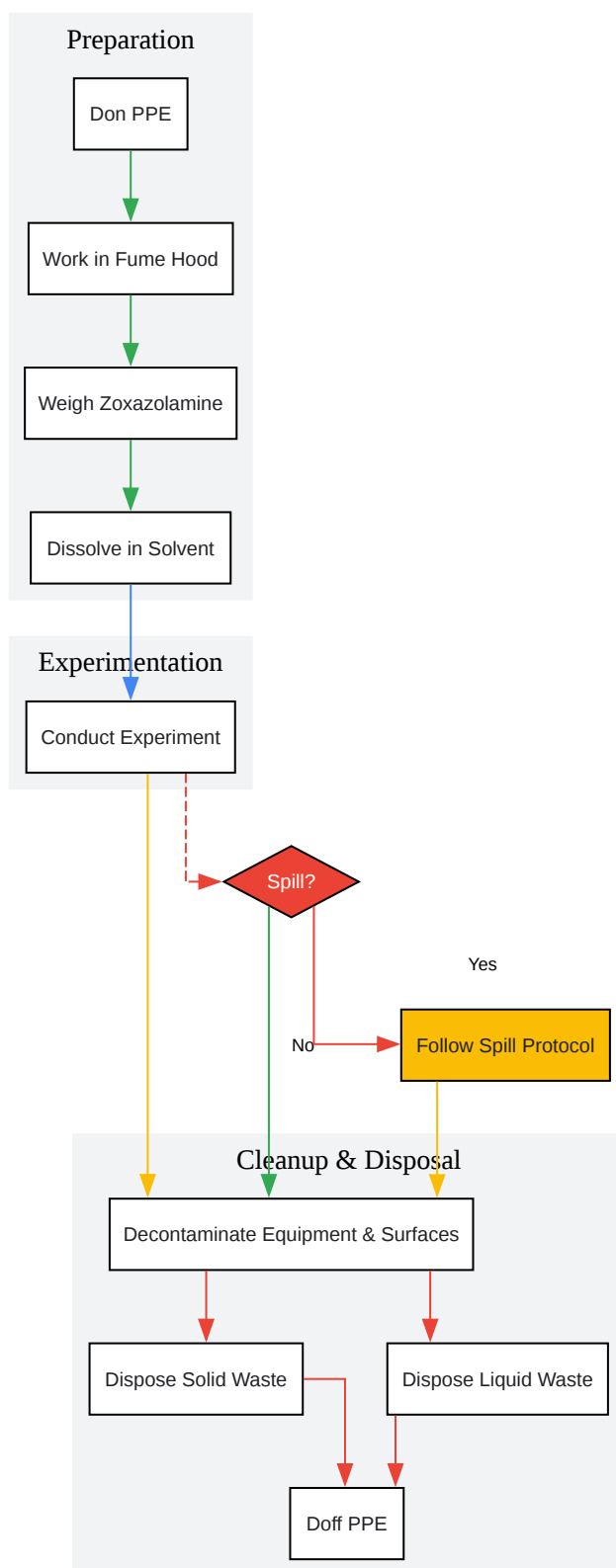
Proper disposal of **Zoxazolamine** and associated waste is critical to prevent environmental contamination and exposure.

- **Unused Product:** Unused or expired **Zoxazolamine** should be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in regular trash.
- **Contaminated Materials:** All disposable items that have come into contact with **Zoxazolamine**, including gloves, gowns, weigh boats, and spill cleanup materials, must be disposed of in a dedicated, clearly labeled hazardous waste container.[\[11\]](#)[\[12\]](#)

- **Waste Containers:** Use leak-proof, sealable containers for all **Zoxazolamine** waste. Containers should be stored in a designated hazardous waste accumulation area.
- **Disposal Procedure:** Follow all institutional, local, state, and federal regulations for hazardous waste disposal.^[12] If you cannot access a drug take-back program, mix the waste with an undesirable substance like cat litter or coffee grounds, place it in a sealed plastic bag, and dispose of it in the trash.^[13]

Workflow and Safety Logic

The following diagram illustrates the logical flow for safely handling **Zoxazolamine**, from preparation to disposal, emphasizing critical safety checkpoints.



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Caption: **Zoxazolamine** Handling and Safety Workflow.

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